

# Synthesis and Characterization of N-Nitrosonortriptyline-d3: An In-depth Technical Guide

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## Compound of Interest

Compound Name: N-Nitrosonortriptyline-d3

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This technical guide provides a detailed overview of the synthesis and characterization of **N-Nitrosonortriptyline-d3**. As a deuterated stable isotope-labeled internal standard, **N-Nitrosonortriptyline-d3** is a critical tool for the accurate quantification of the potential genotoxic impurity, N-Nitrosonortriptyline, in nortriptyline drug substances and products. This document outlines the synthetic pathway, experimental protocols, and analytical characterization methods to support researchers and professionals in the pharmaceutical industry.

## Synthesis of N-Nitrosonortriptyline-d3

The synthesis of **N-Nitrosonortriptyline-d3** is achieved through the nitrosation of its precursor, Nortriptyline-d3, under acidic conditions.

## Synthesis Pathway

The synthetic route involves a single-step reaction where the secondary amine group of Nortriptyline-d3 is converted to an N-nitrosamine.

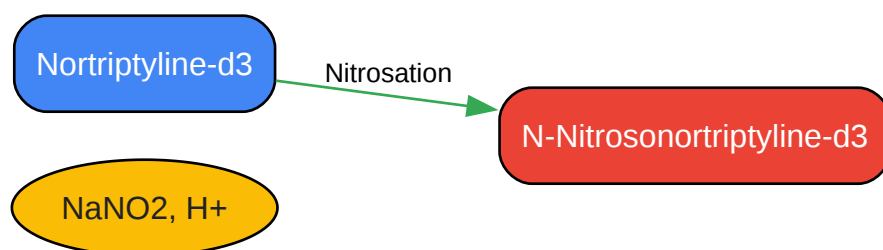
- Starting Material: Nortriptyline-d3
- Reagent: Sodium Nitrite ( $\text{NaNO}_2$ )
- Reaction Condition: Mildly acidic aqueous medium

## Experimental Protocol

Safety Precaution: N-Nitrosamines are classified as probable human carcinogens. All synthesis and handling operations must be conducted in a certified chemical fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.

- Dissolution: Dissolve Nortriptyline-d3 hydrochloride in a suitable aqueous solvent.
- Acidification: Cool the solution to 0-5 °C using an ice bath and acidify to a pH of approximately 3.0-4.0 with a dilute acid (e.g., hydrochloric acid).
- Nitrosation: While maintaining the temperature at 0-5 °C, slowly add a freshly prepared aqueous solution of sodium nitrite in a slight molar excess.
- Reaction: Stir the mixture vigorously for 1-2 hours at 0-5 °C. Monitor the reaction progress using a suitable chromatographic technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Quenching and Extraction: Upon completion, carefully quench the reaction by neutralizing the mixture with a weak base (e.g., sodium bicarbonate solution). Extract the product into an appropriate organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification and Isolation: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel to yield **N-Nitrosonortriptyline-d3**.

## Synthesis Pathway Diagram



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Caption: Synthetic pathway for **N-Nitrosonortriptyline-d3**.

## Characterization of N-Nitrosonortriptyline-d3

The synthesized **N-Nitrosonortriptyline-d3** must be thoroughly characterized to confirm its identity, purity, and structural integrity.

### Physicochemical and Analytical Data

| Parameter          | Specification                                                   | Reference |
|--------------------|-----------------------------------------------------------------|-----------|
| Molecular Formula  | C <sub>19</sub> H <sub>17</sub> D <sub>3</sub> N <sub>2</sub> O | [1]       |
| Molecular Weight   | 295.4 g/mol                                                     | [1]       |
| Appearance         | White to Off-White Solid                                        | [1]       |
| Purity (by HPLC)   | >95%                                                            | [2]       |
| Storage Conditions | 2-8°C, under an inert atmosphere                                | [1]       |

### Analytical Methodologies

HPLC is employed for the determination of purity.

Experimental Protocol:

- Column: Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol).

- Detection: UV detector at a suitable wavelength.
- Analysis: The purity is calculated based on the relative peak area.

MS and MS/MS are used for the confirmation of molecular weight and structural elucidation.

Experimental Protocol:

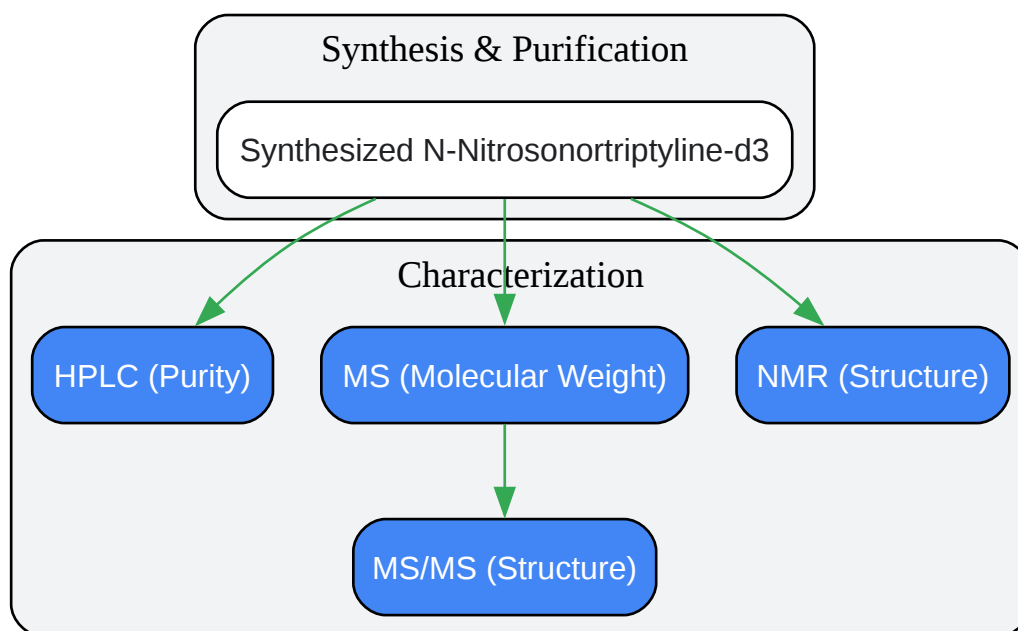
- Ionization: Positive ion electrospray ionization (ESI+) or atmospheric pressure chemical ionization (APCI+).
- Analysis: High-resolution mass spectrometry (HRMS) is used to confirm the accurate mass of the protonated molecule ( $[M+H]^+$  at  $m/z$  296.18). MS/MS analysis is performed to study the fragmentation pattern. A characteristic fragmentation is the loss of the nitroso group (NO), resulting in a major fragment ion.[\[3\]](#)[\[4\]](#)

Quantitative Data from MS/MS Analysis:

| Precursor Ion ( $[M+H]^+$ ) | Major Fragment Ion | Neutral Loss (Da) |
|-----------------------------|--------------------|-------------------|
| 296.18                      | 266.18             | 30.00             |

NMR spectroscopy provides detailed structural information. For **N-Nitrosonortriptyline-d3**,  $^1H$  NMR and  $^{13}C$  NMR spectra are essential for structure confirmation. The deuterium labeling is confirmed by the absence of the N-methyl singlet in the  $^1H$  NMR spectrum that would be present in the non-deuterated analogue.

## Analytical Workflow Diagram



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Caption: Workflow for the characterization of **N-Nitrosonortriptyline-d3**.

## Conclusion

This guide provides a comprehensive framework for the synthesis and characterization of **N-Nitrosonortriptyline-d3**. The detailed protocols and data serve as a valuable resource for researchers and scientists in the field of pharmaceutical analysis and drug safety. The use of this well-characterized, deuterated internal standard is paramount for the reliable and accurate quantification of N-Nitrosonortriptyline, ensuring the safety and compliance of nortriptyline-containing pharmaceutical products.

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## References

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